

A Comparative Analysis of ZK 756326: Assessing Selectivity Beyond the CCR8 Receptor

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ZK 756326

Cat. No.: B1249509

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This guide provides an in-depth analysis of the chemokine receptor agonist **ZK 756326**. While established as a potent agonist for the CC chemokine receptor 8 (CCR8), a critical question for its application in research and potential therapeutic development is its selectivity. This document consolidates experimental data to objectively assess the activity of **ZK 756326** at its primary target, other chemokine receptors, and a broader panel of G-protein coupled receptors (GPCRs). We will delve into the experimental methodologies used to determine this selectivity profile, providing detailed protocols for key assays.

Primary Target Profile: CCR8 Agonism

ZK 756326 is a synthetic, non-peptide small molecule identified as a potent agonist for the CCR8 receptor.^{[1][2]} Its interaction with CCR8 has been characterized through both binding and functional assays.

- **Binding Affinity:** In competitive binding assays, **ZK 756326** effectively displaces the natural CCR8 ligand, CCL1 (I-309). The reported half-maximal inhibitory concentration (IC₅₀) for this

displacement is 1.8 μM for the human CCR8 receptor and 2.6 μM for the murine counterpart.
[1][3]

- Functional Agonism: **ZK 756326** acts as a full agonist of CCR8, capable of initiating downstream signaling cascades.[3] In functional studies measuring calcium mobilization in cells expressing human CCR8, **ZK 756326** demonstrates a half-maximal effective concentration (EC50) of 245 nM.[4] Furthermore, it has been shown to induce chemotaxis and desensitize the CCR8 receptor to subsequent stimulation by its natural ligand, CCL1, confirming its role as a functional agonist.[3][4]

Selectivity Profile Against Other Receptors

A compound's utility is defined as much by its intended activity as by its inactivity at other potential targets. The selectivity of **ZK 756326** has been evaluated against other chemokine receptors and a wider panel of GPCRs.

Chemokine Receptor Panel

Studies have consistently shown that **ZK 756326** is highly selective for CCR8 within the chemokine receptor family. Specifically, it demonstrates no significant agonist activity when tested against a panel of related chemokine receptors, including:

- CCR3
- CCR4
- CCR5
- CXCR3
- CXCR4[4]

This high degree of selectivity is crucial, as off-target activity at other chemokine receptors could lead to unintended immunological responses.

Broader GPCR Screening

To further characterize its specificity, **ZK 756326** was tested in binding competition assays against a panel of 26 other GPCRs.[3] At a concentration of 50 μM , **ZK 756326** showed greater than 28-fold specificity for CCR8, with most other GPCRs having IC_{50} values well above 50 μM . [3]

However, the screening revealed some notable off-target binding activity at several biogenic amine receptors, particularly serotonergic (5-HT) and adrenergic receptors.[3] While it inhibits ligand binding at these receptors, functional testing on a representative receptor (5-HT_{1A}) using a GTPyS binding assay showed no agonist activity, suggesting **ZK 756326** may act as an antagonist at these sites.[3]

Quantitative Data Summary

The following table summarizes the known binding affinities (IC_{50}) and functional potencies (EC_{50}) of **ZK 756326** at various receptors.

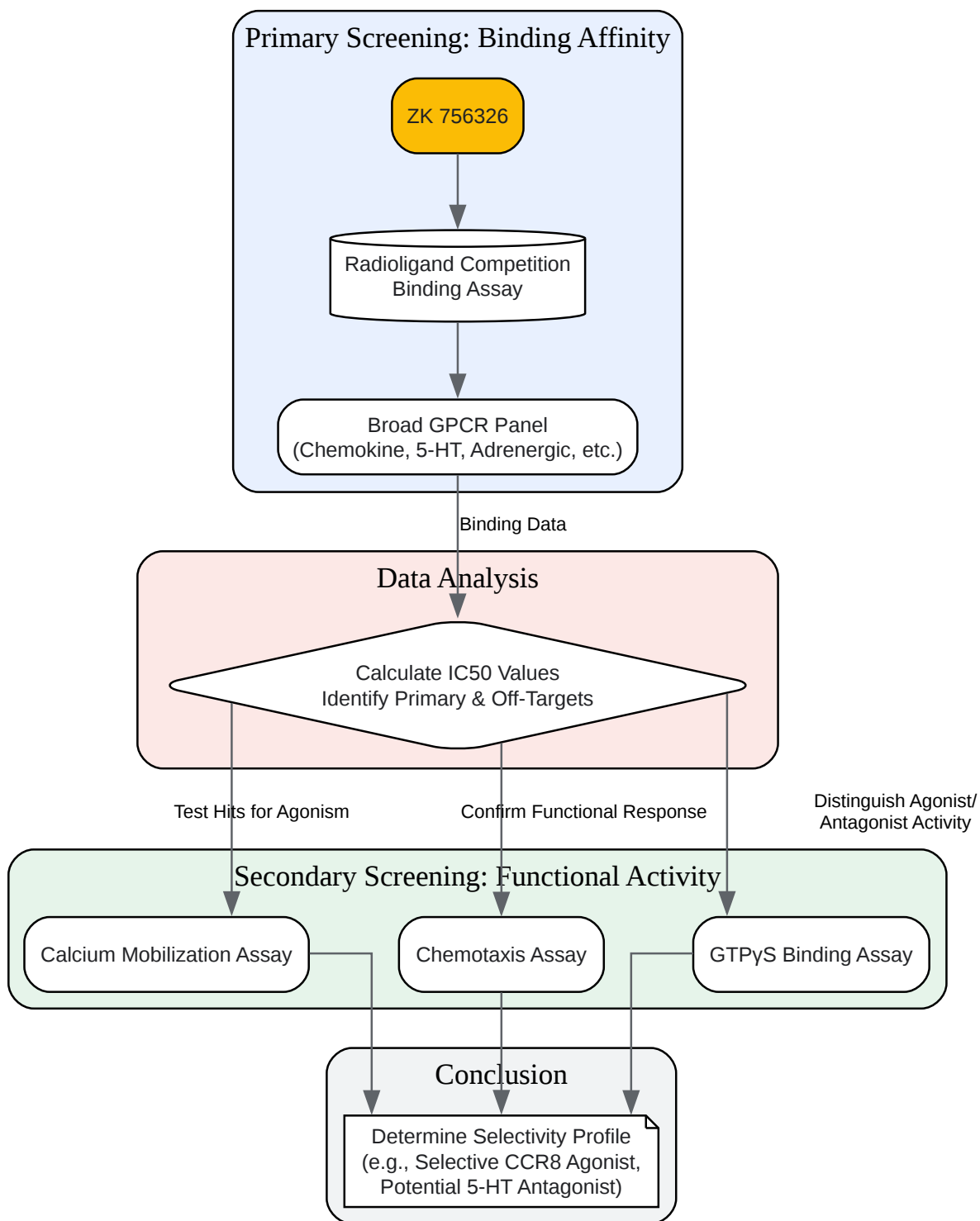
Receptor Target	Assay Type	Measured Value (Human)	Reference
CCR8	Binding (IC_{50})	1.8 μM	[1][3]
CCR8	Functional (EC_{50})	245 nM	[4]
CCR3, CCR4, CCR5	Functional	No Agonist Activity	[4]
CXCR3, CXCR4	Functional	No Agonist Activity	[4]
5-HT _{1a}	Binding (IC_{50})	5.4 μM	[3]
5-HT _{2o}	Binding (IC_{50})	4.4 μM	[3]
5-HT _{2o}	Binding (IC_{50})	34.8 μM	[3]
5-HT _{5a}	Binding (IC_{50})	16 μM	[3]
5-HT ₆	Binding (IC_{50})	5.9 μM	[3]
α_{2a} Adrenergic	Binding (IC_{50})	<20 μM	[3]

Experimental Methodologies & Workflows

The determination of a compound's selectivity profile relies on a tiered system of assays, progressing from broad binding screens to more specific functional tests.

Selectivity Screening Workflow

The logical flow for assessing a compound like **ZK 756326** involves primary screening to identify binding interactions, followed by secondary functional assays to determine the nature of that interaction (agonist vs. antagonist).



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- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. ZK 756326, non-peptide CCR8 chemokine receptor agonist (CAS 1780259-94-0) | Abcam [[abcam.com](https://www.abcam.com)]
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